

A Technical Guide to Nanangenine H: A Drimane Sesquiterpenoid from Aspergillus nanangensis

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Compound of Interest

Compound Name: *Nanangenine H*

Cat. No.: B14132396

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Nanangenine H**, a drimane sesquiterpenoid fungal metabolite. It covers its chemical properties, and biosynthetic origins, and details the experimental procedures for its isolation and characterization, designed to support further research and development efforts.

Core Molecular Data

Nanangenine H is a natural product isolated from the fungus *Aspergillus nanangensis*. Its fundamental molecular characteristics are summarized below.

Property	Value	Source
Molecular Formula	C ₂₂ H ₃₆ O ₆	[1]
Formula Weight	396.5 g/mol	[1]

Physicochemical and Spectroscopic Data

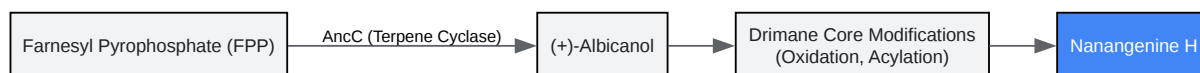
The following table outlines key physicochemical and spectroscopic data for **Nanangenine H**, as reported in the primary literature.

Parameter	Value	Conditions
Appearance	White powder	-
Optical Rotation	$[\alpha]_D^{24} -270$	(c 0.13, MeOH)
UV-Vis (λ_{max})	200 nm	(MeCN), log ϵ 3.98
HRMS-ESI(+)	$[M - H_2O + H]^+$ calcd. for $C_{22}H_{35}O_5^+$	-

Biosynthesis of Nanangenines

The production of **Nanangenine H** is linked to a putative biosynthetic gene cluster in *Aspergillus nanangensis*. The proposed pathway involves a haloacid dehalogenase-like (HAD-like) terpene cyclase, AncC, which is believed to cyclize farnesyl pyrophosphate (FPP) into the drimane-type sesquiterpene, (+)-albicanol.[2] Subsequent enzymatic modifications, including oxidations and acylations, are thought to yield the various nanangenine compounds, including **Nanangenine H**.

The following diagram illustrates a simplified, putative biosynthetic pathway for the nanangenine core structure.



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Caption: Putative biosynthetic pathway of **Nanangenine H** from FPP.

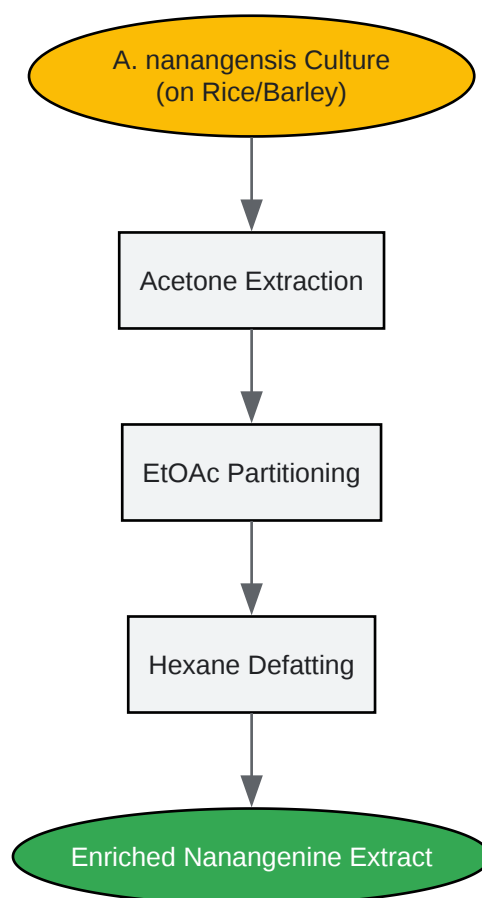
Experimental Protocols

The following methodologies are based on the experimental procedures described for the isolation and characterization of nanangenines.[1]

Fungal Cultivation and Extraction

- Cultivation: *Aspergillus nanangensis* was cultivated on solid substrates such as jasmine rice and pearl barley for 21 days to achieve confluent mycelial growth.[1]
- Extraction: The grain cultures were extracted with acetone. The resulting aqueous residue was then partitioned with ethyl acetate (EtOAc) and subsequently defatted with hexane to yield an enriched extract of non-polar secondary metabolites.[1]

The general workflow for the extraction of nanangenines is depicted below.



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Caption: General workflow for the extraction of nanangenines.

Spectroscopic Analysis

- Optical Rotation: Measured using a Perkin-Elmer Model 341 polarimeter or a Jasco P-1010 polarimeter.[1]

- UV-Vis Spectroscopy: Acquired on a Varian Cary 4000 spectrophotometer or a Jasco V-760 spectrophotometer.[1]
- High-Resolution Mass Spectrometry (HRMS): High-resolution positive electrospray ionization mass spectrometry (HRESI(+))MS) was used to determine the molecular formula.[1]

Biological Activity

In the initial study, **Nanangenine H**, along with several other nanangenine compounds, was assayed for in vitro activity against a panel of bacteria, fungi, and mammalian cell lines. Notably, **Nanangenine H** was reported to be inactive in all of the assays performed, with activity tested up to 100 µg/mL.[1] This suggests that specific structural features, potentially the acylation at the 6-OH position present in other active nanangenines, are important for biological activity.[1] The broader class of drimane sesquiterpenoids has been shown to exhibit various biological activities, including anti-inflammatory and cytotoxic effects.[1][3]

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References

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- 2. researchgate.net [researchgate.net]
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